

Application Notes and Protocols for Strontium Oxalate in Analytical Chemistry

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Compound of Interest

Compound Name: *Strontium oxalate*

Cat. No.: *B1213420*

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These application notes provide a detailed overview of the primary applications of **strontium oxalate** (SrC_2O_4) in analytical chemistry. The protocols herein are designed to offer comprehensive, step-by-step guidance for the quantitative analysis of strontium through gravimetric, volumetric, and thermal methods.

Gravimetric Determination of Strontium as Strontium Oxalate

This method relies on the precipitation of strontium ions from a solution as sparingly soluble **strontium oxalate** monohydrate ($\text{SrC}_2\text{O}_4 \cdot \text{H}_2\text{O}$), which is then dried and weighed. This technique is valued for its high accuracy and precision when performed meticulously.

Quantitative Data

Parameter	Value	Reference(s)
Molecular Weight of SrC_2O_4	175.64 g/mol	[1]
Molecular Weight of $\text{SrC}_2\text{O}_4 \cdot \text{H}_2\text{O}$	193.65 g/mol	Calculated
Solubility Product (K _{sp}) of SrC_2O_4	$\sim 5.6 \times 10^{-8}$	[1][2]
Solubility in Water	0.05 g/L (at 25°C)	[2]

Experimental Protocol

Objective: To determine the concentration of strontium in an aqueous sample by gravimetric analysis.

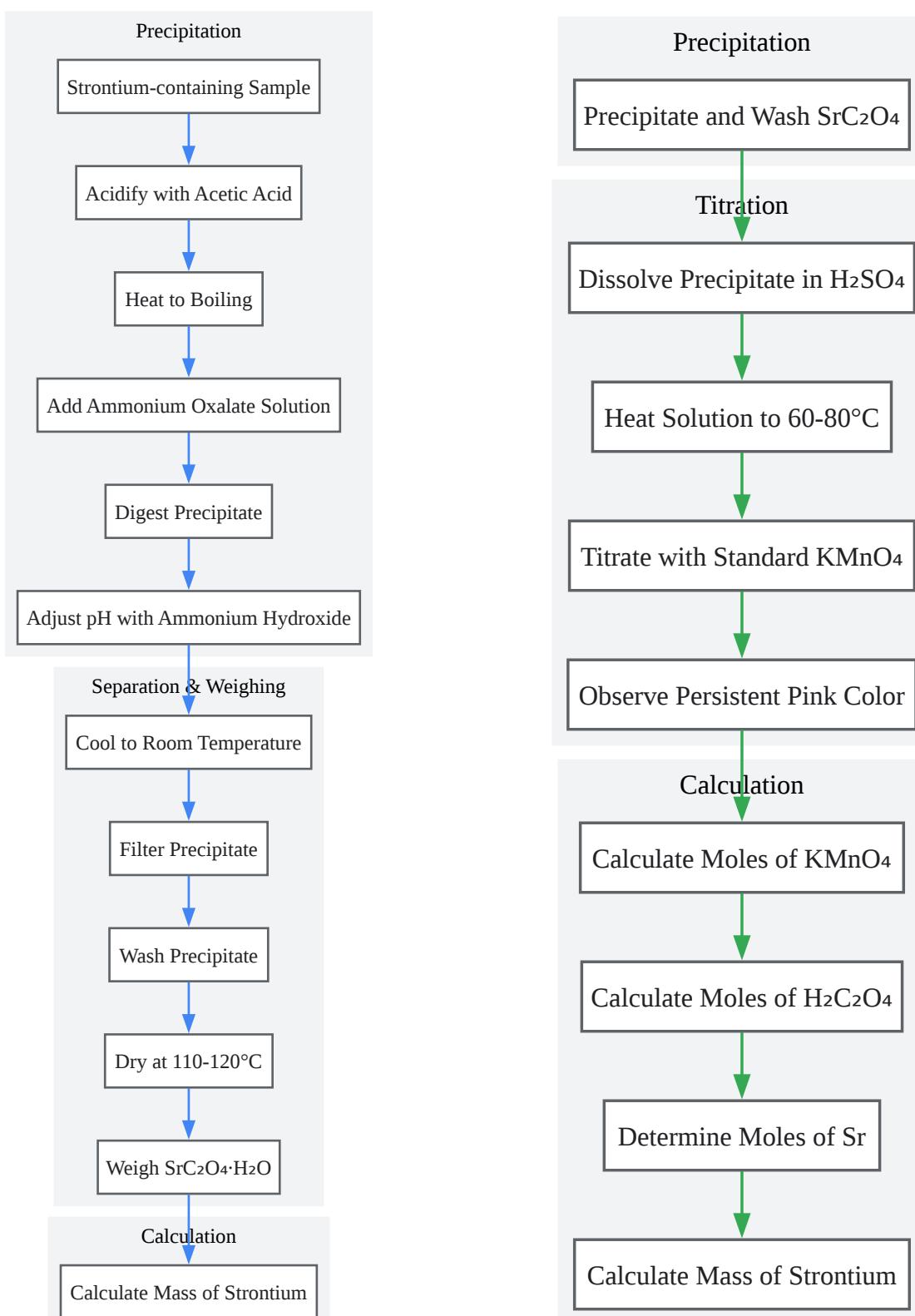
Materials:

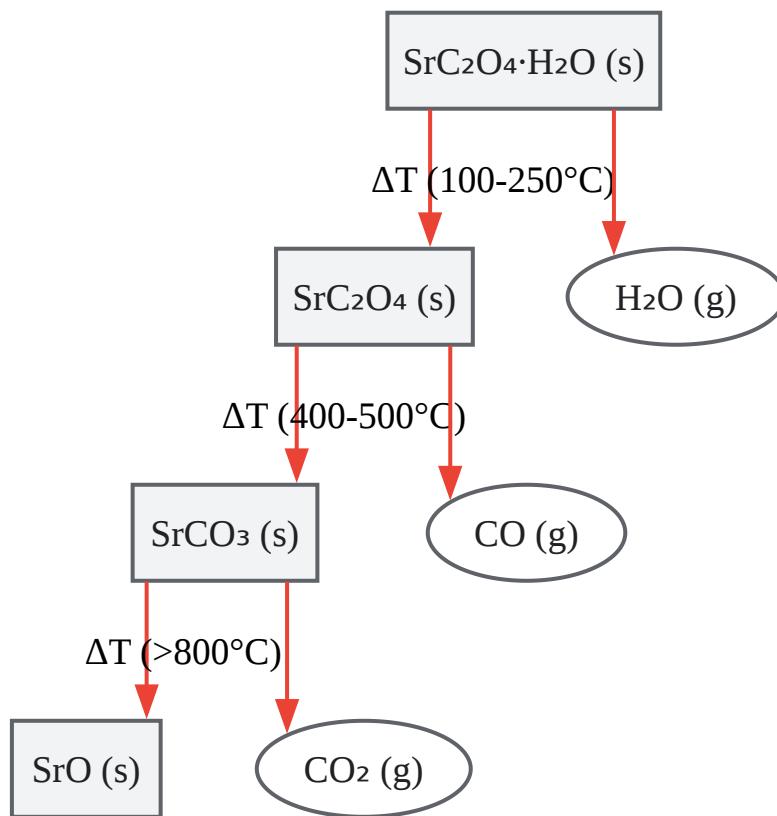
- Strontium-containing solution (e.g., strontium chloride or nitrate)
- Ammonium oxalate $((\text{NH}_4)_2\text{C}_2\text{O}_4)$ solution (5% w/v)
- Dilute acetic acid
- Dilute ammonium hydroxide
- Methyl red indicator
- Ashless filter paper
- Gooch crucible
- Drying oven
- Muffle furnace
- Analytical balance

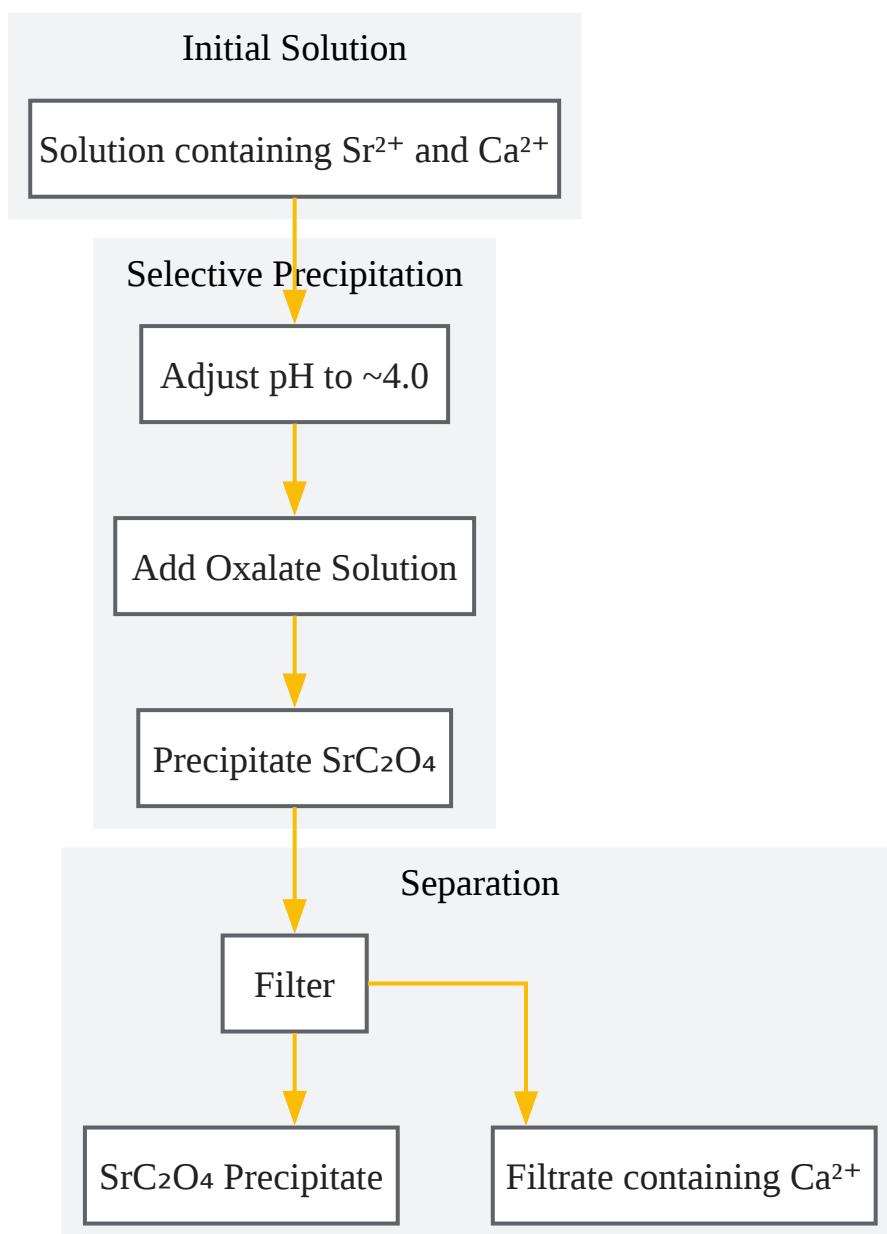
Procedure:

- Sample Preparation: Accurately pipette a known volume of the strontium-containing solution into a 250 mL beaker. Dilute with deionized water to approximately 100 mL.
- Acidification: Add a few drops of methyl red indicator and acidify the solution with a few drops of dilute acetic acid until the solution turns pink.
- Precipitation: Heat the solution to boiling and slowly add a freshly prepared 5% solution of ammonium oxalate with constant stirring. Continue adding the ammonium oxalate solution until no further precipitation is observed. Add a slight excess to ensure complete precipitation.
- Digestion: Keep the solution hot (just below boiling) for approximately one hour. This process, known as digestion, allows the precipitate particles to grow, making them easier to filter.
- pH Adjustment: Add dilute ammonium hydroxide dropwise until the indicator changes from red to yellow, indicating a neutral or slightly alkaline solution.
- Cooling and Filtration: Allow the solution to cool to room temperature. Filter the precipitate through a pre-weighed Gooch crucible or a quantitative ashless filter paper.
- Washing: Wash the precipitate with a dilute solution of ammonium oxalate, followed by small portions of cold deionized water to remove any soluble impurities.
- Drying and Weighing: Dry the precipitate in an oven at 110-120°C to a constant weight. The final product is **strontium oxalate** monohydrate ($\text{SrC}_2\text{O}_4 \cdot \text{H}_2\text{O}$).
- Calculation: Calculate the mass of strontium in the original sample using the following formula: $\text{Mass of Sr (g)} = (\text{Mass of } \text{SrC}_2\text{O}_4 \cdot \text{H}_2\text{O} \text{ precipitate (g)} \times \text{Atomic weight of Sr}) / \text{Molecular weight of } \text{SrC}_2\text{O}_4 \cdot \text{H}_2\text{O}$

Experimental Workflow







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References

- 1. Strontium oxalate CAS#: 814-95-9 [m.chemicalbook.com]
- 2. Strontium oxalate | 814-95-9 [chemicalbook.com]
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